

AF 568 carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: AF 568 carboxylic acid

Cat. No.: B12378172

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Technical Data for AF 568 Carboxylic Acid

AF 568 carboxylic acid is a fluorescent dye notable for its photostability and brightness.^{[1][2][3]} It is the non-reactive form of the AF 568 dye, often utilized as a reference standard in fluorescence experiments.^{[2][4][5]} The carboxylic acid group can, however, be reacted with amines, hydrazines, or hydroxylamines through the use of carbodiimides like EDAC.^{[2][4][5]} This dye is an analogue of Alexa Fluor™ 568.^[2]

Core Properties

Below is a summary of the fundamental physicochemical properties of **AF 568 carboxylic acid**.

Property	Value	Reference
Molecular Weight	770.91 g/mol	^{[1][2][4][5][6]}
Molecular Formula	C ₃₃ H ₂₈ K ₂ N ₂ O ₁₁ S ₂	^{[1][2][5][6]}

Spectroscopic and Physical Data

The dye exhibits strong fluorescence in the orange spectrum and is readily soluble in aqueous and common organic solvents.^{[1][3][4][5]}

Property	Value	Reference
Excitation Maximum (λ_{ex})	572 nm	[1][2][4][5]
Emission Maximum (λ_{em})	598 nm	[1][2][4][5]
Appearance	Violet solid	[1][4][5]
Solubility	Good in water, DMF, DMSO	[1][4][5]

Handling and Storage

Proper storage is crucial to maintain the integrity of the compound.

Condition	Recommendation	Reference
Storage Temperature	-20°C	[2][4][5]
Storage Conditions	Store in the dark, desiccated.	[4][5]
Shipping Temperature	Ambient	[2][4][5]

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